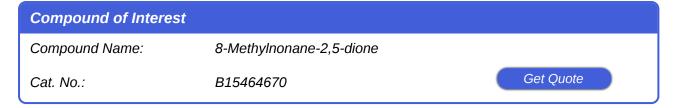


8-Methylnonane-2,5-dione: A Technical Overview for Research and Development

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **8-Methylnonane-2,5-dione**, focusing on its chemical properties, commercial availability, and potential synthetic approaches. Due to the limited publicly available data on this specific compound, this document also includes generalized information for the broader class of y-diketones to provide a foundational context for research and development.

Chemical Properties and Identifiers

8-Methylnonane-2,5-dione is a dicarbonyl compound with potential applications in organic synthesis. A summary of its key chemical data is presented below.[1]

Property	Value	Source
Molecular Formula	C10H18O2	PubChem[1]
Molecular Weight	170.25 g/mol	PubChem[1]
CAS Number	60721-34-8	PubChem[1]
IUPAC Name	8-methylnonane-2,5-dione	PubChem[1]
SMILES	CC(C)CCC(=O)CCC(=O)C	PubChem[1]
InChIKey	SIRFRLUWPFIPNV- UHFFFAOYSA-N	PubChem[1]



Commercial Availability

A thorough search of publicly accessible chemical supplier databases and catalogs indicates that **8-Methylnonane-2,5-dione** is not readily available for commercial purchase. The PubChem database lists potential chemical vendors, but further investigation of these suppliers does not yield a direct product listing for this specific molecule under the CAS number 60721-34-8. Researchers interested in this compound will likely need to pursue custom synthesis.

Experimental Protocols: Synthesis of y-Diketones

While a specific, validated protocol for the synthesis of **8-Methylnonane-2,5-dione** is not available in published literature, general methods for the synthesis of y-diketones can be adapted. One common approach is the oxidation of the corresponding diols.

Generalized Protocol for the Synthesis of a y-Diketone via Diol Oxidation:

Materials:

- A suitable γ-diol precursor (for 8-Methylnonane-2,5-dione, this would be 8-methylnonane-2,5-diol)
- An oxidizing agent (e.g., pyridinium chlorochromate (PCC), Swern oxidation reagents, or a chromium-based reagent)
- Anhydrous dichloromethane (as a solvent)
- Silica gel for chromatography
- Standard laboratory glassware and equipment for organic synthesis

Methodology:

- Dissolution: The γ-diol is dissolved in anhydrous dichloromethane in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Addition of Oxidant: The oxidizing agent is added portion-wise to the stirred solution. The reaction temperature should be carefully monitored and controlled, as many oxidation



reactions are exothermic. For a Swern oxidation, the reaction is typically carried out at low temperatures (-78 °C).

- Reaction Monitoring: The progress of the reaction is monitored by thin-layer chromatography
 (TLC) until the starting material (the diol) is consumed.
- Workup: Upon completion, the reaction mixture is quenched according to the specific requirements of the oxidizing agent used. This may involve the addition of a reducing agent (e.g., sodium thiosulfate for chromium reagents) or a specific workup procedure to remove byproducts.
- Extraction: The organic layer is separated, and the aqueous layer is typically extracted several times with dichloromethane. The combined organic extracts are then washed with brine, dried over an anhydrous salt (e.g., sodium sulfate or magnesium sulfate), and filtered.
- Purification: The solvent is removed under reduced pressure, and the crude product is
 purified by column chromatography on silica gel using an appropriate solvent system (e.g., a
 mixture of hexanes and ethyl acetate) to yield the pure y-diketone.
- Characterization: The structure and purity of the final product should be confirmed by analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

Biological Activity and Signaling Pathways

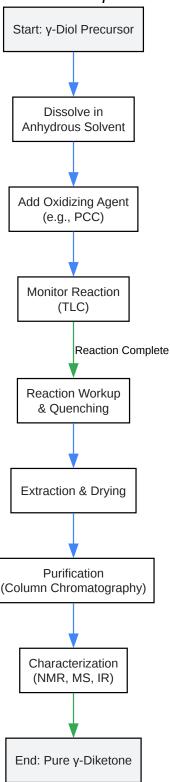
Currently, there is no published research detailing the biological activity of **8-Methylnonane-2,5-dione**. Consequently, no signaling pathways involving this specific molecule have been described. Research into the biological effects of this compound would represent a novel area of investigation.

Visualizations

To aid in the conceptualization of a potential synthetic route, the following diagram illustrates a generalized workflow for the synthesis of a y-diketone from a diol precursor.



Generalized Workflow for y-Diketone Synthesis



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Caption: Generalized workflow for the synthesis of a y-diketone.



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References

- 1. 8-Methylnonane-2,5-dione | C10H18O2 | CID 14060394 PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [8-Methylnonane-2,5-dione: A Technical Overview for Research and Development]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15464670#commercial-availability-of-8-methylnonane-2-5-dione]

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